

Diethylamine hydrochloride molecular formula and weight

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Compound of Interest

Compound Name: Diethylamine hydrochloride

Cat. No.: B041361

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Technical Data Sheet: Diethylamine Hydrochloride

Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides the core chemical properties of **Diethylamine Hydrochloride** (CAS No. 660-68-4), a compound frequently utilized as a chemical intermediate in various organic synthesis applications, including the production of pharmaceuticals and agrochemicals.^{[1][2][3]} The focus of this guide is to present the fundamental molecular formula and weight, which are critical for stoichiometric calculations in reaction chemistry.

Core Chemical Identifiers and Properties

Diethylamine hydrochloride is the hydrochloride salt of the secondary amine diethylamine.^[4] It presents as a white to off-white crystalline powder that is hygroscopic and soluble in water.^{[1][3]}

Molecular Formula and Structure

The molecular formula for **diethylamine hydrochloride** is $C_4H_{12}ClN$.^{[1][5][6]} The structure consists of a diethylammonium cation and a chloride anion.

- Empirical Formula: $C_4H_{12}ClN$ ^{[1][7]}
- Structural Formula: $(C_2H_5)_2NH \cdot HCl$ ^[7]

Molecular Weight

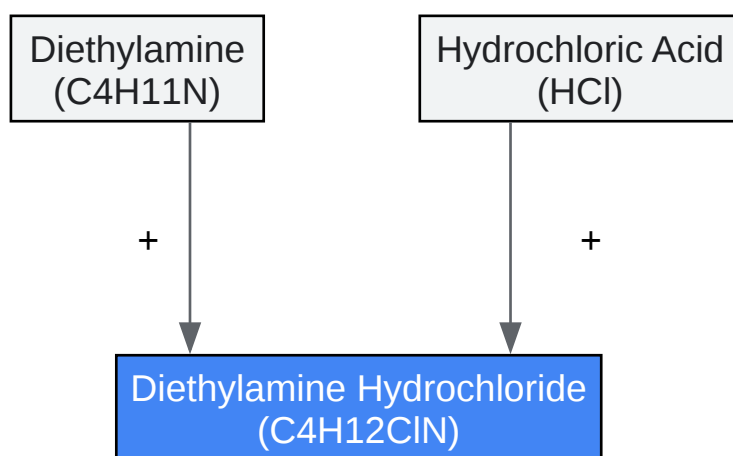
The molecular weight is a crucial parameter for all quantitative chemical work. The values derived from calculations based on atomic weights are presented in the table below.

Parameter	Value	Source
Molecular Weight	109.60 g/mol	PubChem[5][8]
Molecular Weight	109.598 g/mol	NIST[6]
Molecular Weight	109.6 g/mol	ChemicalBook[1]
Molecular Weight	109.61 g/mol	Alkyl Amines[3]

Note: Minor variations in molecular weight values are due to differences in the atomic weight values used for calculation by different sources.

Logical Relationship of Components

The compound is formed from the reaction of diethylamine, a weak base, with hydrochloric acid, a strong acid. This acid-base reaction results in the formation of the diethylammonium salt.



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